

Application Notes and Protocols for Enviroxime in Cell Culture

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Compound of Interest

Compound Name: *Enviroxime*

Cat. No.: *B1683833*

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Introduction

Enviroxime is a benzimidazole derivative that exhibits potent antiviral activity against a broad spectrum of picornaviruses, including rhinoviruses and enteroviruses.[1][2][3][4] Its mechanism of action involves the inhibition of viral RNA replication by targeting the non-structural viral protein 3A.[1][2][3] This document provides detailed protocols for the preparation of **Enviroxime** stock solutions for use in cell culture-based assays, along with essential data on its solubility, stability, and working concentrations.

Physicochemical Properties and Solubility

Enviroxime is a white to off-white solid compound.[1] For cell culture applications, it is crucial to prepare a sterile, high-concentration stock solution that can be diluted to the desired final concentration in the culture medium. Dimethyl sulfoxide (DMSO) is the most commonly used solvent for preparing **Enviroxime** stock solutions due to its high solubilizing capacity for this compound.[1][5][6]

Table 1: **Enviroxime** Properties

Property	Value	Reference
Molecular Formula	C ₁₇ H ₁₈ N ₄ O ₃ S	[1]
Molecular Weight	358.41 g/mol	[1]
Appearance	White to off-white solid	[1]
Primary Solvent	Dimethyl sulfoxide (DMSO)	[1][5][6]

Table 2: Solubility of **Enviroxime**

Solvent	Solubility	Notes	Reference
DMSO	≥ 50 mg/mL (139.51 mM)	Use of newly opened, anhydrous DMSO is recommended as it is hygroscopic and water content can affect solubility.	[1]

Preparation of Enviroxime Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **Enviroxime** in DMSO.

Materials:

- **Enviroxime** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

- Sterile filter (0.22 µm) and syringe (optional, for sterilization)

Protocol:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination of the stock solution.
- Weighing **Enviroxime**: Accurately weigh the required amount of **Enviroxime** powder. To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 358.41 \text{ g/mol} = 3.5841 \text{ mg}$
- Dissolving in DMSO:
 - Transfer the weighed **Enviroxime** powder into a sterile tube.
 - Add the calculated volume of anhydrous DMSO (in this case, 1 mL) to the tube.
 - Vortex the solution thoroughly until the **Enviroxime** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if precipitation is observed.[\[7\]](#)
- Sterilization (Optional but Recommended):
 - If the stock solution needs to be sterile for direct addition to cell cultures, it can be filter-sterilized using a 0.22 µm syringe filter compatible with DMSO.[\[7\]](#)[\[8\]](#)
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots to avoid repeated freeze-thaw cycles.
 - Store the aliquots under the recommended conditions.

Storage and Stability of Stock Solutions

Proper storage of **Enviroxime** stock solutions is critical to maintain its potency and stability.

Table 3: Storage Conditions and Stability of **Enviroxime** Stock Solutions

Storage Temperature	Duration	Notes	Reference
-20°C	Up to 1 month	Store in tightly sealed vials to protect from moisture.	[1]
-80°C	Up to 6 months	Preferred for long-term storage. Protect from moisture.	[1]
4°C	Not recommended for stock solutions	One study noted storage of a 500 µg/ml stock at 4°C, but long-term stability at this temperature is not well-documented.	[5][6]

Working Concentrations and Cell Culture Applications

The optimal working concentration of **Enviroxime** can vary depending on the cell line, virus strain, and the specific experimental setup. It is recommended to perform a dose-response experiment to determine the effective concentration for your system.

Table 4: Reported Working Concentrations of **Enviroxime** in Cell Culture

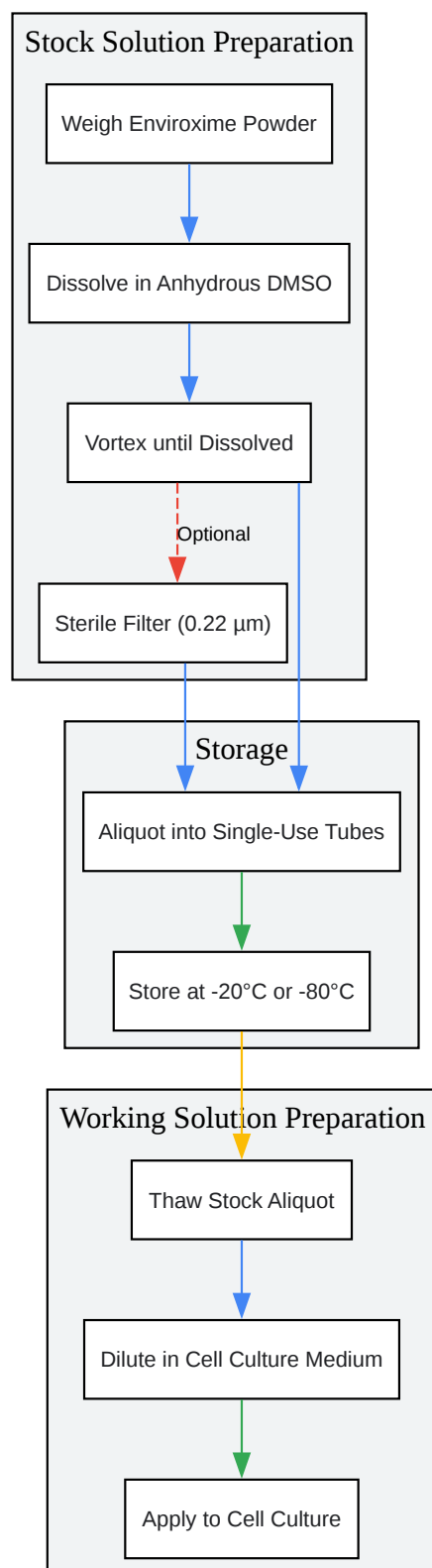
Cell Line(s)	Virus(es)	Effective Concentration (MIC)	Cytotoxicity	Reference
L20B, RD	Poliovirus	0.06 µg/mL	Relatively non-toxic at ≤ 32 µg/mL	[5] [6]
HeLa, WISH	Rubella virus	0.125 µg/mL	Morphological changes or cell death at 16 µg/mL in HeLa, WISH, and RD cells.	[5] [6]

Protocol for Preparing Working Solutions:

- Thaw Stock Solution: Thaw an aliquot of the frozen **Enviroxime** stock solution at room temperature.
- Dilution: Serially dilute the stock solution in sterile cell culture medium to achieve the desired final concentrations. It is important to add the diluted **Enviroxime** to the culture medium and mix well before applying it to the cells.
 - Note on Solvent Effects: The final concentration of DMSO in the cell culture medium should be kept low (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity.[\[7\]](#)[\[9\]](#) A solvent control (medium with the same concentration of DMSO) should be included in all experiments.
- Application to Cells: Replace the existing medium in the cell culture plates with the medium containing the desired concentration of **Enviroxime**.

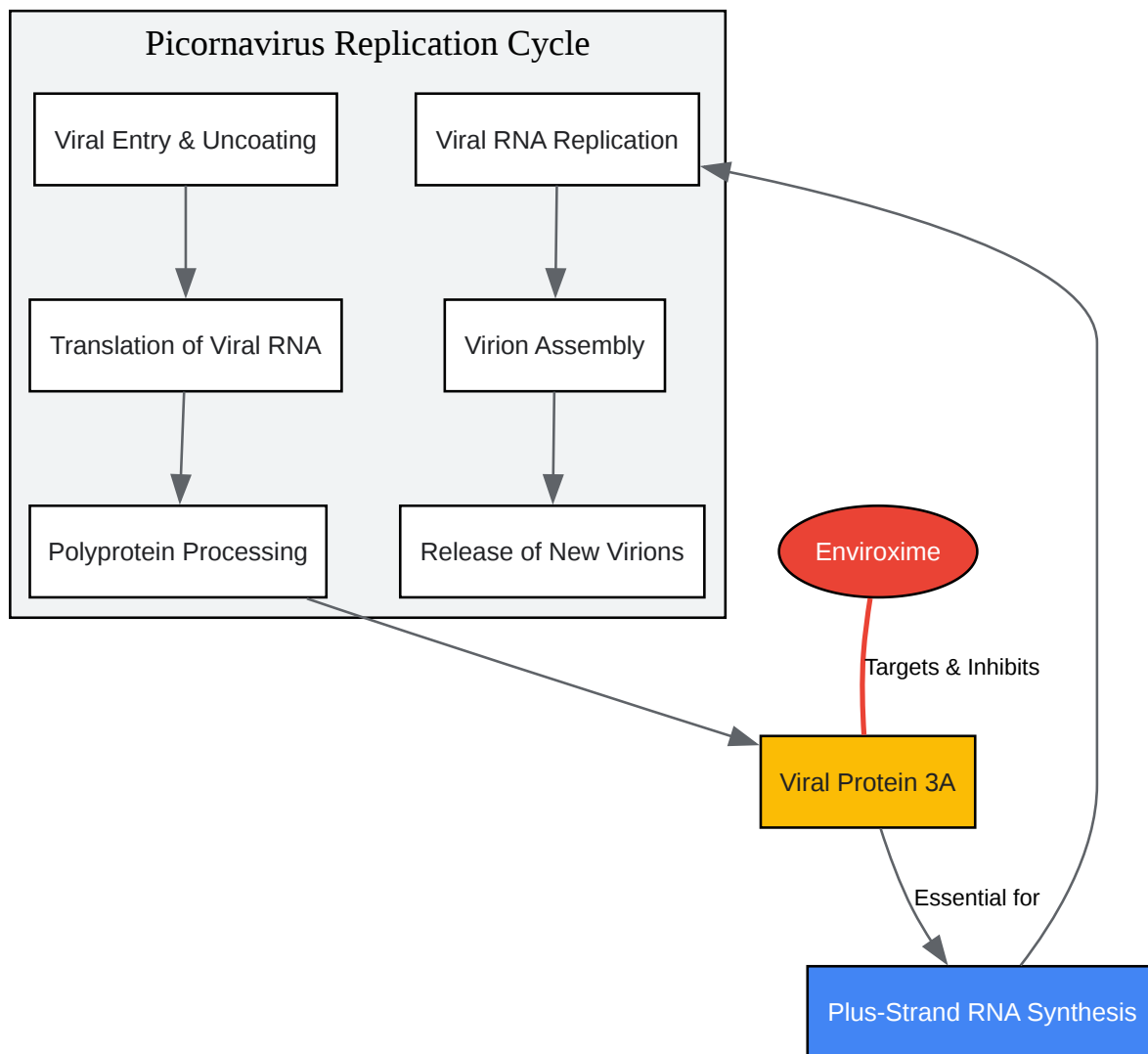
Experimental Workflow and Signaling Pathway Diagrams

Experimental Workflow for **Enviroxime** Stock Preparation



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Caption: Workflow for preparing **Enviroxime** stock and working solutions.

Proposed Signaling Pathway of **Enviroxime** Action[Click to download full resolution via product page](#)

Caption: **Enviroxime** inhibits viral replication by targeting the 3A protein.

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